

An In-depth Technical Guide to the Chemical and Physical Properties of Dodecamethylpentasiloxane

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Compound of Interest

Compound Name: Dodecamethylpentasiloxane

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Introduction

Dodecamethylpentasiloxane (CAS No. 141-63-9) is a linear, low-molecular-weight organosilicon compound belonging to the family of polydimethylsiloxanes (PDMS).^{[1][2]} It is a clear, colorless, and odorless liquid characterized by its low viscosity, low surface tension, and high thermal stability.^{[2][3]} These properties make it a valuable component in a wide array of applications, including as a basis for silicone oils and fluids designed for extreme temperatures, a foam suppressant in lubricating oils, and an ingredient in personal care products.^{[2][3][4]} This technical guide provides a comprehensive overview of the core chemical and physical properties of **dodecamethylpentasiloxane**, along with standardized experimental protocols for their determination.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **dodecamethylpentasiloxane** are summarized in the tables below for ease of reference and comparison.

Table 1: General Chemical Properties

Property	Value	Reference
IUPAC Name	bis[[dimethyl(trimethylsilyloxy)silyl]oxy]-dimethylsilane	[4][5]
Synonyms	1,1,1,3,3,5,5,7,7,9,9,9-Dodecamethylpentasiloxane, MD3M	[6]
CAS Number	141-63-9	[1][3][4][5][7][8]
Molecular Formula	C ₁₂ H ₃₆ O ₄ Si ₅	[3][5][7][8]
Molecular Weight	384.84 g/mol	[3][5][7][8]
Chemical Structure	$(\text{CH}_3)_3\text{SiO}[\text{Si}(\text{CH}_3)_2\text{O}]_3\text{Si}(\text{CH}_3)_3$	[1]

Table 2: Physical Properties

Property	Value	Conditions	Reference
Appearance	Clear, colorless liquid	Ambient	[4]
Density	0.875 g/mL	at 25 °C	[1][3][4][9]
0.8755 g/cm ³	at 20 °C	[5]	
Boiling Point	230 °C	at 760 mmHg (lit.)	[1][3][4][5][9]
229 °C	at 710 mmHg	[2][5]	
Melting Point	-80 °C	[5][6]	
-81 °C	(lit.)	[1][3][4][9]	
Kinematic Viscosity	2.06 cSt	at 25°C	[6]
Refractive Index	1.3925	at 20 °C/D	[5][6]
Vapor Pressure	<1 mmHg	at 20 °C	[1][9]
4.50 x 10 ⁻² mmHg	at 25 °C (extrapolated)	[5]	
Surface Tension	~20-21 mN/m	at 25 °C (Typical for low viscosity linear siloxanes)	
Water Solubility	7.04 x 10 ⁻⁵ mg/L	at 25 °C	[5]
Solubility	Soluble in benzene and lighter hydrocarbons; slightly soluble in alcohol.	[2]	

Table 3: Safety and Stability Properties

Property	Value	Conditions	Reference
Flash Point	70 °C	Closed cup	[6]
86 °C			
Auto-ignition Temperature	430 °C	[6]	
Stability	Stable under recommended storage conditions.	[5]	
Chemical Stability	The product is chemically stable under standard ambient conditions (room temperature).		
Incompatibilities	Strong oxidizing agents.		
Hazardous Decomposition	Carbon monoxide, carbon dioxide, silicon dioxide, formaldehyde.	Upon combustion	

Experimental Protocols for Property Determination

The determination of the physicochemical properties of **dodecamethylpentasiloxane** should be conducted following standardized methodologies to ensure accuracy and reproducibility. The protocols outlined below are based on internationally recognized guidelines from organizations such as ASTM International and the Organisation for Economic Co-operation and Development (OECD).

Density Measurement

- Principle: The density is determined by measuring the mass of a known volume of the liquid at a specified temperature.

- Methodology (based on ASTM D1298/D1481):
 - Apparatus: A calibrated hydrometer or a Lipkin bicapillary pycnometer is used. A constant temperature bath is required to maintain the sample at the specified temperature (e.g., 20 °C or 25 °C).
 - Procedure:
 - The sample is brought to the test temperature in the constant temperature bath.
 - If using a hydrometer, it is gently lowered into the sample, and the reading is taken at the principal surface of the liquid.
 - If using a pycnometer, the pre-weighed pycnometer is filled with the sample, brought to the test temperature, and then weighed. The volume of the pycnometer is known from calibration with a liquid of known density (e.g., water).
 - Calculation: The density is calculated as the mass of the liquid divided by its volume.

Boiling Point Determination

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.
- Methodology (based on OECD Guideline 103):
 - Apparatus: A distillation flask, a condenser, a thermometer, and a heating source are required. For pressure correction, a barometer is also needed.
 - Procedure:
 - The liquid is placed in the distillation flask with boiling chips.
 - The apparatus is assembled, and the liquid is heated.
 - The temperature at which the liquid boils and a stable column of condensate is observed on the thermometer is recorded as the boiling point.

- The atmospheric pressure is recorded, and the boiling point is corrected to standard pressure (760 mmHg) if necessary.

Viscosity Measurement

- Principle: Kinematic viscosity is determined by measuring the time it takes for a fixed volume of liquid to flow under gravity through a calibrated viscometer.
- Methodology (based on ASTM D445):
 - Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type) and a constant temperature bath are used.
 - Procedure:
 - The viscometer is charged with the sample and placed in the constant temperature bath until it reaches the test temperature (e.g., 25 °C).
 - The liquid is drawn up into the viscometer by suction to a point above the upper timing mark.
 - The time taken for the liquid to flow between the upper and lower timing marks is measured.
 - Calculation: The kinematic viscosity (in centistokes) is calculated by multiplying the flow time (in seconds) by the calibration constant of the viscometer.

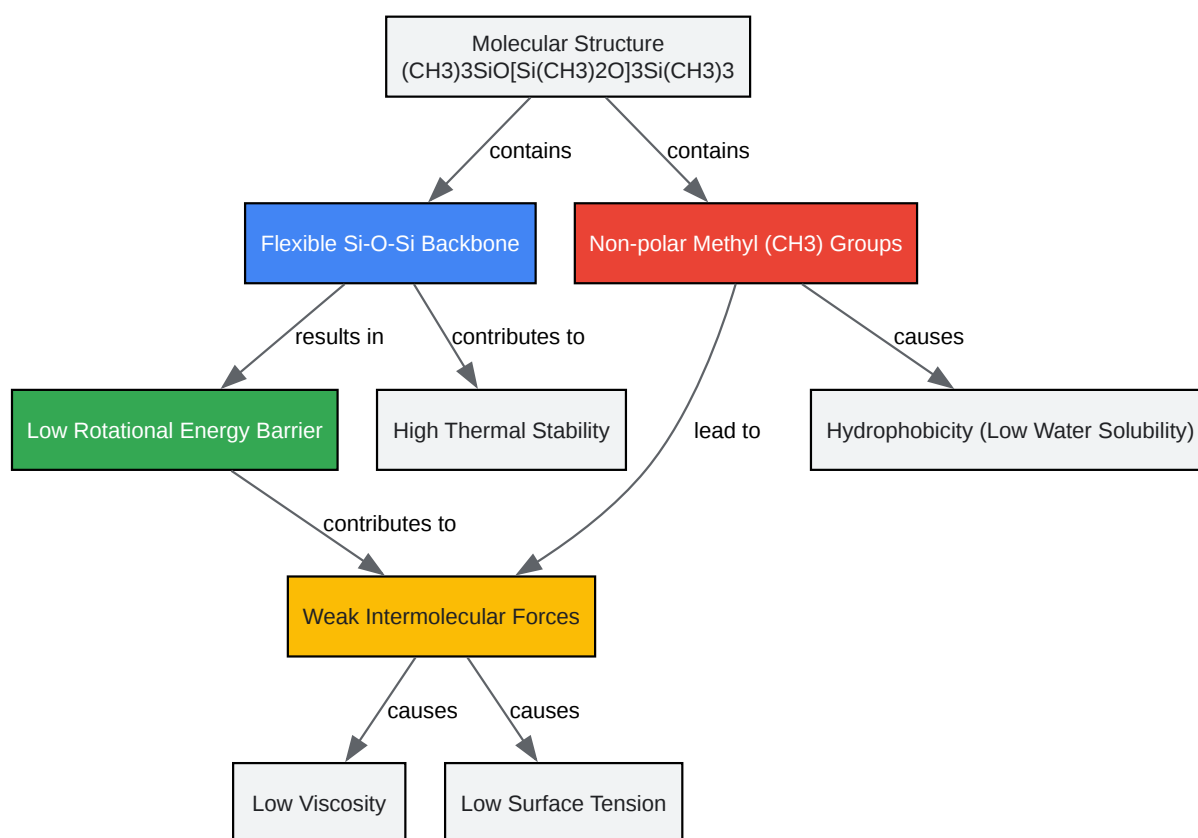
Refractive Index Measurement

- Principle: The refractive index, a measure of how much light bends as it passes through the substance, is determined using a refractometer.
- Methodology (based on ASTM D1807):
 - Apparatus: An Abbe refractometer with a circulating fluid system for temperature control.
 - Procedure:

- The refractometer prisms are cleaned and brought to the specified temperature (e.g., 20 °C).
- A few drops of the sample are placed on the lower prism.
- The prisms are closed, and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the scale.

Structure-Property Relationships

The unique chemical structure of **dodecamethylpentasiloxane** is directly responsible for its characteristic physical properties. The diagram below illustrates the logical relationships between its molecular features and its macroscopic behavior.



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Caption: Structure-Property Relationship of **Dodecamethylpentasiloxane**.

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